

Chemical Structure and Properties of S-(Carboxymethyl)-L-cysteine (SCMC)

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Compound of Interest

Compound Name: SBMCS

Cat. No.: B219729

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S-(Carboxymethyl)-L-cysteine is a mucolytic drug that reduces the viscosity of mucus. Its chemical formula is $C_5H_9NO_4S$.^{[2][3]}

Molecular Structure:

The structure consists of a cysteine molecule where a carboxymethyl group ($-CH_2COOH$) is attached to the sulfur atom.

Physicochemical Properties:

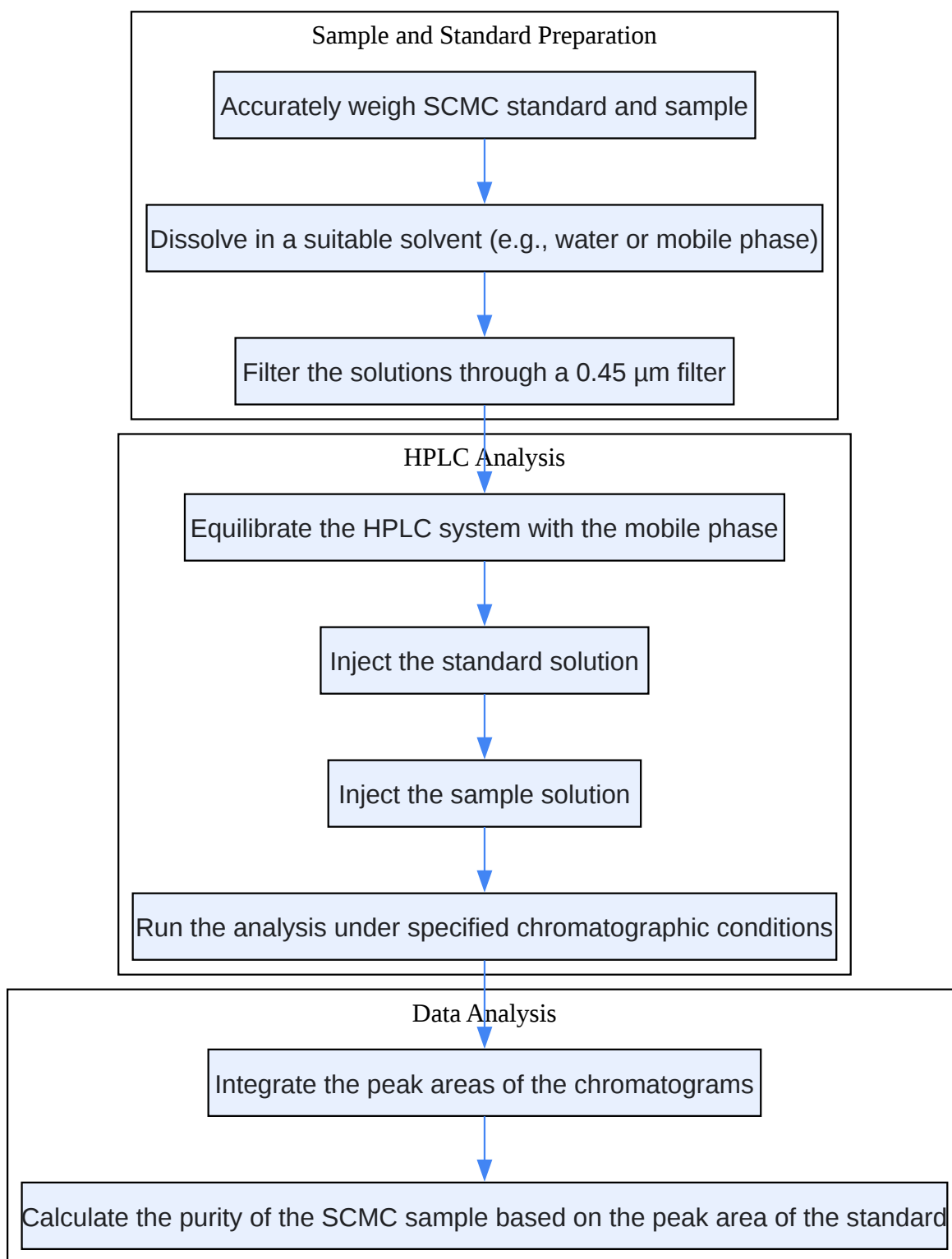
A summary of the key physicochemical properties of S-(Carboxymethyl)-L-cysteine is presented in the table below.

Property	Value	Source
Molecular Weight	179.19 g/mol	[2]
Molecular Formula	C5H9NO4S	[2][3]
CAS Number	638-23-3	[2][3]
Appearance	White to almost white crystalline powder	[2]
Melting Point	206 °C	[3]
Purity	>98.0% (HPLC)	[2]
InChI	InChI=1S/C5H9NO4S/c6-3(5(9)10)1-11-2-4(7)8/h3H,1-2,6H2,(H,7,8)(H,9,10)/t3-/m0/s1	[2]
SMILES	N--INVALID-LINK--C(=O)O	[2]

Experimental Protocols

Due to the broad range of applications for S-(Carboxymethyl)-L-cysteine, from pharmaceutical studies to food science, a universally applicable experimental protocol is not feasible. However, a general workflow for analyzing the purity of SCMC via High-Performance Liquid Chromatography (HPLC), a commonly cited method[2], is outlined below.

Workflow for Purity Analysis of SCMC by HPLC:



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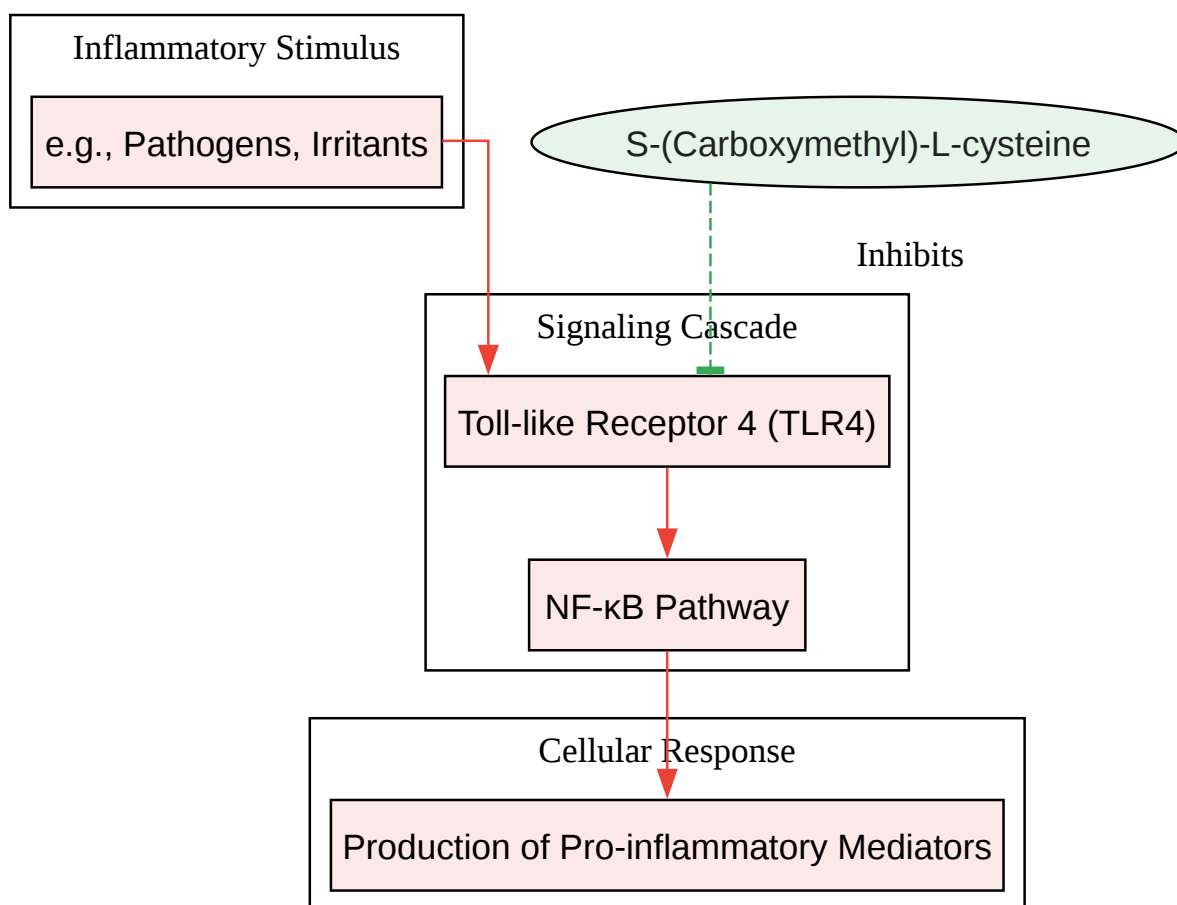
HPLC Purity Analysis Workflow for SCMC.

Signaling Pathways

S-(Carboxymethyl)-L-cysteine is known to exert its therapeutic effects through various mechanisms, including antioxidant and anti-inflammatory pathways. One of its key actions is the modulation of inflammatory responses.

Simplified Overview of SCMC's Anti-inflammatory Action:

S-(Carboxymethyl)-L-cysteine has been shown to reduce the production of pro-inflammatory mediators.[3] This action is partly attributed to the inhibition of signaling pathways that lead to the expression of inflammatory genes.



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Inhibitory Effect of SCMC on an Inflammatory Pathway.

It is important to note that this is a simplified representation, and the complete mechanism of action of SCMC involves multiple and complex biological pathways.

Further Research and Applications

S-(Carboxymethyl)-L-cysteine is a versatile compound with applications in pharmaceuticals and the food industry.[4] It is used as a mucolytic agent in the treatment of respiratory disorders and also finds use as a food additive and in antioxidant formulations.[3][4] Ongoing research continues to explore its therapeutic potential in various other health conditions.

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